

N-Oxalylglycine solubility and preparation in PBS for biological experiments.

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Compound of Interest

Compound Name: *N-Oxalylglycine*

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Application Notes and Protocols: N-Oxalylglycine (NOG)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **N-Oxalylglycine** (NOG), protocols for its preparation in Phosphate-Buffered Saline (PBS) for biological experiments, and an overview of its mechanism of action.

Introduction

N-Oxalylglycine (NOG) is a cell-permeable organic compound that functions as a structural analog of α -ketoglutarate.[1][2][3] This property allows it to act as a competitive inhibitor of a broad range of α -ketoglutarate-dependent dioxygenases.[1][2][4][5] Its primary targets include the Jumonji C (JmjC) domain-containing histone lysine demethylases (JMJDs) and the hypoxia-inducible factor (HIF) prolyl hydroxylase domain-containing proteins (PHDs).[6][7] Due to its role in regulating gene expression and cellular responses to hypoxia, NOG is a valuable tool in epigenetics, cancer research, and neuroscience.

Solubility of N-Oxalylglycine

N-Oxalylglycine is supplied as a crystalline solid.[8] Its solubility varies across different solvents. For biological experiments, preparation of an organic solvent-free aqueous solution is

often preferred to avoid potential physiological effects from solvents like DMSO at low concentrations.[8]

Table 1: Solubility Data for **N-Oxalylglycine**

Solvent	Concentration	Notes
PBS (pH 7.2)	~10 mg/mL	Direct dissolution.[8]
Deionized Water	>10 mg/mL	
H ₂ O	25 mg/mL	Sonication is recommended to achieve this concentration.[9]
DMSO	~10 mg/mL	[8]
Ethanol	~10 mg/mL	[8]
Dimethylformamide (DMF)	~5 mg/mL	[8]

Protocols for Solution Preparation

Protocol 1: Direct Preparation in PBS (Aqueous Method)

This protocol is recommended for preparing **N-Oxalylglycine** in PBS without the use of organic solvents.

Materials:

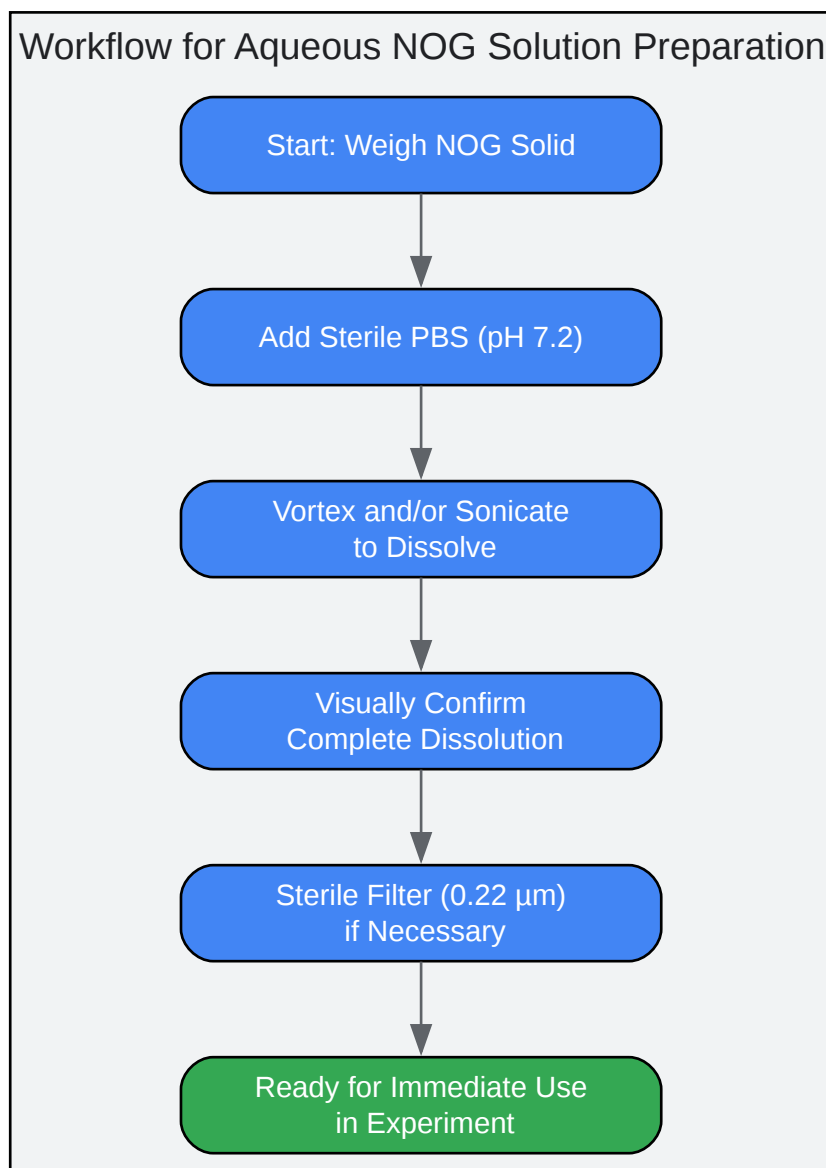
- **N-Oxalylglycine** (crystalline solid)
- Phosphate-Buffered Saline (PBS), pH 7.2, sterile
- Sterile conical tubes or vials
- Vortex mixer and/or sonicator
- Calibrated pH meter (optional, for verification)

Procedure:

- Weighing: Aseptically weigh the desired amount of **N-Oxalylglycine** solid.
- Dissolution: Add the appropriate volume of sterile PBS (pH 7.2) to the solid to achieve the target concentration (up to 10 mg/mL).
- Mixing: Cap the tube securely and vortex vigorously. If complete dissolution is not achieved, sonication can be applied to aid the process.^[9]
- pH Verification (Optional): Check the pH of the final solution to ensure it remains within the desired physiological range (e.g., 7.2-7.4). Adjust if necessary with dilute NaOH or HCl, though this is typically not required when using a buffered solution like PBS.
- Sterilization (Optional): If required for the experiment (e.g., cell culture), filter-sterilize the final solution through a 0.22 µm syringe filter.
- Use: The solution is now ready for use in biological assays.

Stability Note: Aqueous solutions of **N-Oxalylglycine** are not recommended for storage for more than one day.^[8] It is best to prepare fresh solutions for each experiment.

Workflow for Aqueous NOG Solution Preparation



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Caption: Workflow for preparing **N-Oxalylglycine** in PBS.

Protocol 2: Preparation from a DMSO Stock Solution

This method is useful for preparing a high-concentration stock that can be diluted into aqueous buffers for experiments.

Materials:

- **N-Oxalylglycine** (crystalline solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Aqueous buffer or cell culture medium (e.g., PBS, DMEM)

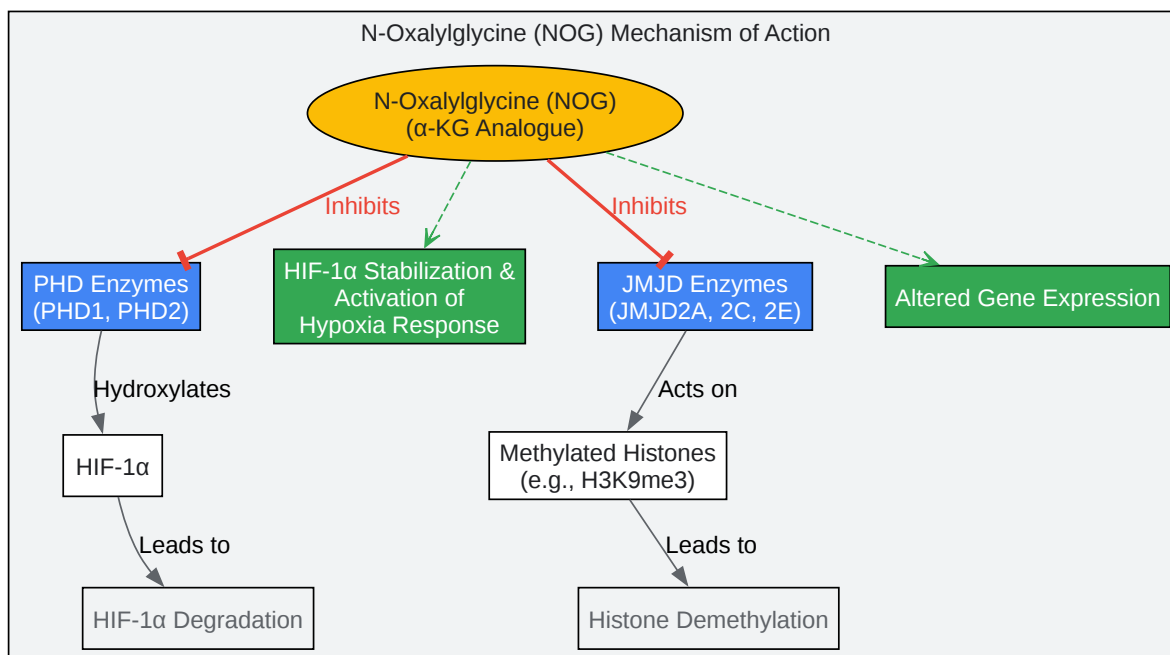
Procedure:

- **Stock Solution:** Prepare a stock solution by dissolving **N-Oxalylglycine** in DMSO.[8] For example, dissolve 10 mg of NOG in 1 mL of DMSO to create a 10 mg/mL stock. The solvent should be purged with an inert gas.[8]
- **Storage of Stock:** Store the DMSO stock solution at -20°C for long-term stability.
- **Working Solution:** Before the experiment, perform a serial dilution of the DMSO stock into the desired aqueous buffer or medium (e.g., PBS).
- **Final Concentration:** Ensure the final concentration of DMSO in the working solution is insignificant (typically <0.1%), as organic solvents may have physiological effects.[8]

Biological Activity and Signaling Pathways

N-Oxalylglycine inhibits enzymes by mimicking α -ketoglutarate. This leads to the modulation of two critical signaling pathways:

- **Histone Demethylation:** NOG inhibits JmjC domain-containing histone demethylases (e.g., JMJD2A, JMJD2C, JMJD2E).[3][6][7] These enzymes are responsible for removing methyl groups from histones (specifically H3K9 and H3K36), a key process in epigenetic gene regulation.[7] Inhibition by NOG prevents this demethylation.
- **HIF Signaling:** NOG inhibits PHD enzymes (PHD1 and PHD2).[6][7] Under normal oxygen conditions, PHDs hydroxylate the HIF-1 α subunit, targeting it for degradation. By inhibiting PHDs, NOG stabilizes HIF-1 α , leading to the activation of hypoxia-responsive genes.



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Caption: NOG inhibits PHD and JMJD enzymes.

Quantitative Inhibition Data

The inhibitory potency of **N-Oxalylglycine** is typically measured by its half-maximal inhibitory concentration (IC_{50}) against specific enzymes.

Table 2: IC_{50} Values for **N-Oxalylglycine**

Target Enzyme	IC ₅₀ Value	Pathway
PHD1	2.1 μ M	HIF Signaling[6][7]
PHD2	5.6 μ M	HIF Signaling[6][7]
JMJD2A	250 μ M	Histone Demethylation[3][7]
JMJD2C	500 μ M	Histone Demethylation[3][7]
JMJD2E	24 μ M	Histone Demethylation[3][7]

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References

- 1. NOG (N-oxalylglycine) - Echelon Biosciences [echelon-inc.com]
- 2. N-Oxalylglycine - Wikipedia [en.wikipedia.org]
- 3. glpbio.com [glpbio.com]
- 4. abmole.com [abmole.com]
- 5. N-Oxalylglycine | CAS#:5262-39-5 | Chemsrce [chemsrc.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. apexbt.com [apexbt.com]
- 8. cdn.caymanchem.com [cdn.caymanchem.com]
- 9. N-Oxalylglycine | TargetMol [targetmol.com]
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